

3-Iodo hexane physical and chemical properties

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Compound of Interest

Compound Name: **3-Iodo hexane**

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An In-depth Technical Guide to the Physical and Chemical Properties of **3-Iodo hexane**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **3-Iodo hexane**, an important intermediate in organic synthesis. The information is presented to support its application in research, particularly in the fields of medicinal chemistry and material science.

Core Physical and Chemical Properties

3-Iodo hexane is a halogenated alkane with the chemical formula C₆H₁₃I.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Its structure consists of a six-carbon hexane chain with an iodine atom substituted at the third carbon position.

Physical Properties

The physical characteristics of **3-Iodo hexane** are summarized in the table below, providing key data for handling, storage, and application in experimental settings.

Property	Value	Source
Molecular Formula	C ₆ H ₁₃ I	[2] [3] [4] [5] [6] [7]
Molecular Weight	212.07 g/mol	[2] [4] [8]
Appearance	Colorless to yellowish liquid	[9]
Density	1.420 - 1.444 g/cm ³	[5] [7] [10]
Boiling Point	171.5 - 174.5 °C at 760 mmHg	[4] [5]
81-82 °C at 49 Torr	[7]	
Melting Point	-68.15 °C (estimate)	[4] [7]
Refractive Index	1.490 - 1.494	[4] [5] [10]
Flash Point	55.1 °C	[5]
Vapor Pressure	1.86 mmHg at 25 °C	[5]

Chemical Properties and Reactivity

3-Iodohexane's chemical behavior is largely dictated by the presence of the iodine atom, which makes it a versatile reagent in organic synthesis.[\[1\]](#)

Property	Description	Source
Solubility	Poorly soluble in water; soluble in non-polar organic solvents like hexane and toluene.	[1]
Reactivity	The carbon-iodine bond is relatively weak, making the iodine atom a good leaving group in nucleophilic substitution reactions. It is also used in cross-coupling reactions.	[1]
Stability	Can be light-sensitive. Commercially available samples may contain a stabilizer, such as copper.	[9]
LogP (Octanol/Water Partition Coefficient)	3.00 - 3.9	[2] [7] [10]

Applications in Organic Synthesis

3-Iodohexane serves as a key building block for introducing a hexan-3-yl group into various molecular scaffolds. Its primary applications are in substitution and cross-coupling reactions, which are fundamental in the synthesis of more complex molecules for pharmaceuticals and agrochemicals.[\[1\]](#) For instance, it can be used to produce α -ethylvaleric acid and 2-hexene.[\[7\]](#)

Experimental Protocols

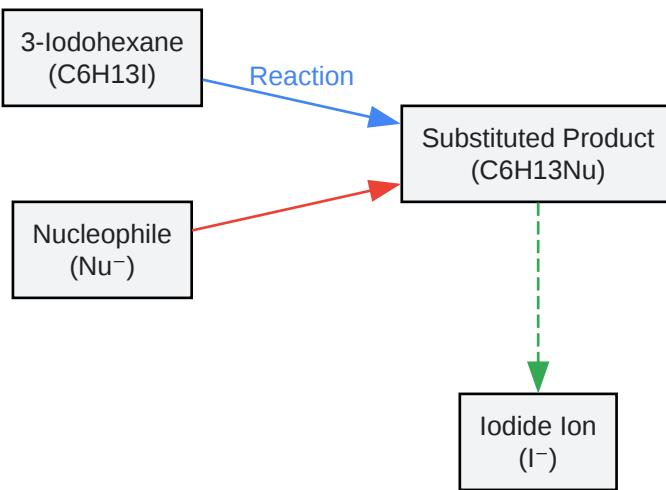
Detailed experimental protocols for reactions involving **3-Iodohexane** are specific to the desired transformation. A general procedure for a nucleophilic substitution reaction is outlined below.

General Protocol for Nucleophilic Substitution:

- Reaction Setup: A solution of **3-Iodohexane** in a suitable anhydrous, non-polar organic solvent (e.g., diethyl ether, tetrahydrofuran) is prepared in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Nucleophile Addition: The chosen nucleophile is added to the reaction mixture, often dropwise and at a controlled temperature (e.g., 0 °C or room temperature).
- Reaction Monitoring: The progress of the reaction is monitored by an appropriate analytical technique, such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Workup: Upon completion, the reaction is quenched, typically with an aqueous solution. The organic layer is separated, washed, dried over a drying agent (e.g., anhydrous magnesium sulfate), and filtered.
- Purification: The crude product is purified, commonly by distillation or column chromatography, to yield the desired substituted product.

Visualizing Chemical Reactivity

The following diagram illustrates a generalized nucleophilic substitution reaction where **3-Iodohexane** is the substrate.



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Caption: Generalized Nucleophilic Substitution Reaction of **3-Iodohexane**.

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